

Environmental Fate of Pigment Red 21: A Technical Guide

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Compound of Interest

Compound Name: *Pigment Red 21*

Cat. No.: *B1360073*

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Disclaimer: This document summarizes the currently available information on the environmental fate of **Pigment Red 21** (C.I. 12300). A significant lack of specific experimental data for this particular pigment necessitates a reliance on the general properties of insoluble monoazo pigments. The information provided herein should be interpreted with this context in mind.

Introduction

Pigment Red 21 is a monoazo pigment widely used in various industrial applications, including paints, printing inks, and plastics, due to its vibrant red hue and good fastness properties. As with any chemical substance, understanding its environmental fate is crucial for a comprehensive risk assessment and to ensure its safe and sustainable use. This technical guide provides an in-depth overview of the known physical and chemical properties of **Pigment Red 21** and discusses its likely environmental behavior based on the characteristics of analogous insoluble azo pigments.

Physicochemical Properties

The environmental fate of a substance is largely governed by its physical and chemical properties. **Pigment Red 21** is characterized by its very low solubility in water, a key factor influencing its bioavailability and mobility in the environment.^[1]

Table 1: Physicochemical Properties of **Pigment Red 21**

Property	Value	Reference(s)
C.I. Name	Pigment Red 21	-
C.I. Number	12300	-
CAS Number	6410-26-0	[1]
Molecular Formula	C ₂₃ H ₁₆ ClN ₃ O ₂	[1]
Molecular Weight	401.85 g/mol	[1]
Appearance	Red powder	-
Water Solubility	Insoluble	[1]
Melting Point	241 °C	-
Density	1.31 g/cm ³	[1]

Table 2: Fastness Properties of **Pigment Red 21**

Property	Rating/Value	Reference(s)
Light Fastness	Good	-
Heat Stability	Stable up to 150°C	-
Water Resistance	Good	-
Oil Resistance	Moderate	-
Acid Resistance	Good	-
Alkali Resistance	Good	-

Environmental Fate

The environmental fate of **Pigment Red 21** is largely inferred from its physicochemical properties, particularly its insolubility in water. Specific experimental data on its degradation, mobility, and bioaccumulation are currently unavailable in public literature.[1]

Degradation

Biotic Degradation: There are no specific studies on the biodegradation of **Pigment Red 21**. However, for insoluble azo pigments in general, aerobic biodegradation is considered to be a very slow process, if it occurs at all.^[2] The low water solubility limits the availability of the pigment to microorganisms.

Under anaerobic conditions, such as those found in sediments and some wastewater treatment processes, azo dyes can undergo reductive cleavage of the azo bond ($-N=N-$) by microorganisms to form aromatic amines. While this is a known degradation pathway for soluble azo dyes, for insoluble pigments, this process is expected to be significantly slower due to the low bioavailability of the pigment particles. The potential aromatic amines that could be formed from **Pigment Red 21** are 2-chloroaniline and 4-amino-3-hydroxy-N-phenylnaphthalene-2-carboxamide.

Abiotic Degradation: Specific data on the abiotic degradation of **Pigment Red 21**, such as hydrolysis or photolysis, are not available. Due to its chemical stability and use in applications requiring lightfastness, significant degradation by photolysis in the environment is not expected. Hydrolysis is also not considered a significant degradation pathway for this type of compound.

Mobility and Partitioning

Due to its high molecular weight and very low water solubility, **Pigment Red 21** is expected to have very low mobility in soil and aquatic environments.^[1] If released into the environment, it is likely to partition to soil, sediment, and sludge through adsorption and sedimentation. Its potential for leaching into groundwater is considered to be very low.

Bioaccumulation

There is no specific data on the bioaccumulation potential of **Pigment Red 21**.^[1] However, for insoluble monoazo pigments, the potential to bioaccumulate in aquatic organisms is expected to be low.^[2] This is a direct consequence of their low water solubility, which limits their uptake by organisms.

Ecotoxicity

No specific ecotoxicity data for **Pigment Red 21** is available in the public domain.[1] The Safety Data Sheet for **Pigment Red 21** indicates that data on toxicity to fish, daphnia, algae, and microorganisms are not available.[1] Generally, insoluble pigments exhibit low acute toxicity to aquatic organisms because their low solubility limits the exposure concentration in the water column.[2]

Experimental Protocols for Environmental Fate Assessment

To address the significant data gaps for **Pigment Red 21**, a suite of standardized ecotoxicological and environmental fate studies would be required. These tests, typically following OECD (Organisation for Economic Co-operation and Development) guidelines, would provide the necessary data for a comprehensive environmental risk assessment.

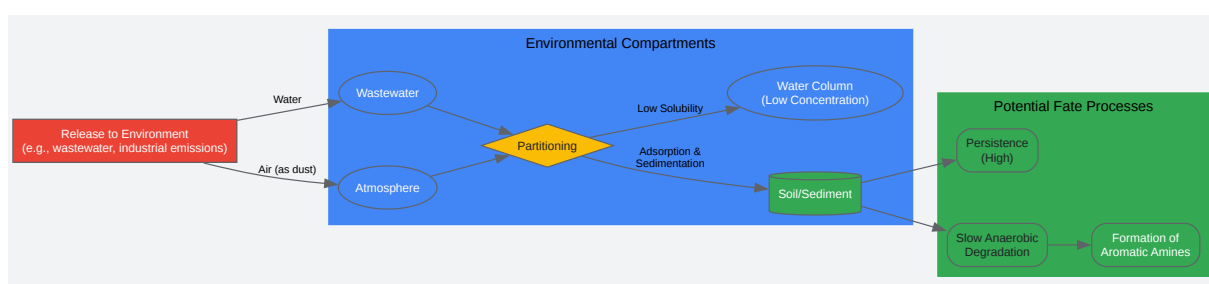
Table 3: Recommended Environmental Fate and Ecotoxicology Studies for **Pigment Red 21**

Endpoint	Recommended OECD Guideline	Brief Description
Ready Biodegradability	OECD 301	A series of screening tests to assess the potential for rapid and ultimate biodegradation in an aerobic aqueous medium.
Inherent Biodegradability	OECD 302	Tests to assess whether a chemical has any potential for biodegradation under favorable conditions.
Simulation Testing on Degradation in Surface Water	OECD 309	A laboratory test to determine the rate and extent of primary and ultimate degradation of a chemical in surface water.
Adsorption/Desorption using a Batch Equilibrium Method	OECD 106	Determines the adsorption/desorption behavior of a chemical on different soil types.
Bioaccumulation in Fish: Aqueous and Dietary Exposure	OECD 305	Measures the bioconcentration factor (BCF) and bioaccumulation factor (BAF) in fish.
Acute Toxicity to Fish	OECD 203	Determines the concentration that is lethal to 50% of a test fish population (LC50).
Acute Immobilisation Test in Daphnia	OECD 202	Determines the concentration that immobilizes 50% of a test daphnia population (EC50).
Alga, Growth Inhibition Test	OECD 201	Determines the effect of a substance on the growth of freshwater green algae.

Visualizations

Predicted Environmental Fate Pathway

The following diagram illustrates the predicted environmental fate of an insoluble azo pigment like **Pigment Red 21** upon its release into the environment.

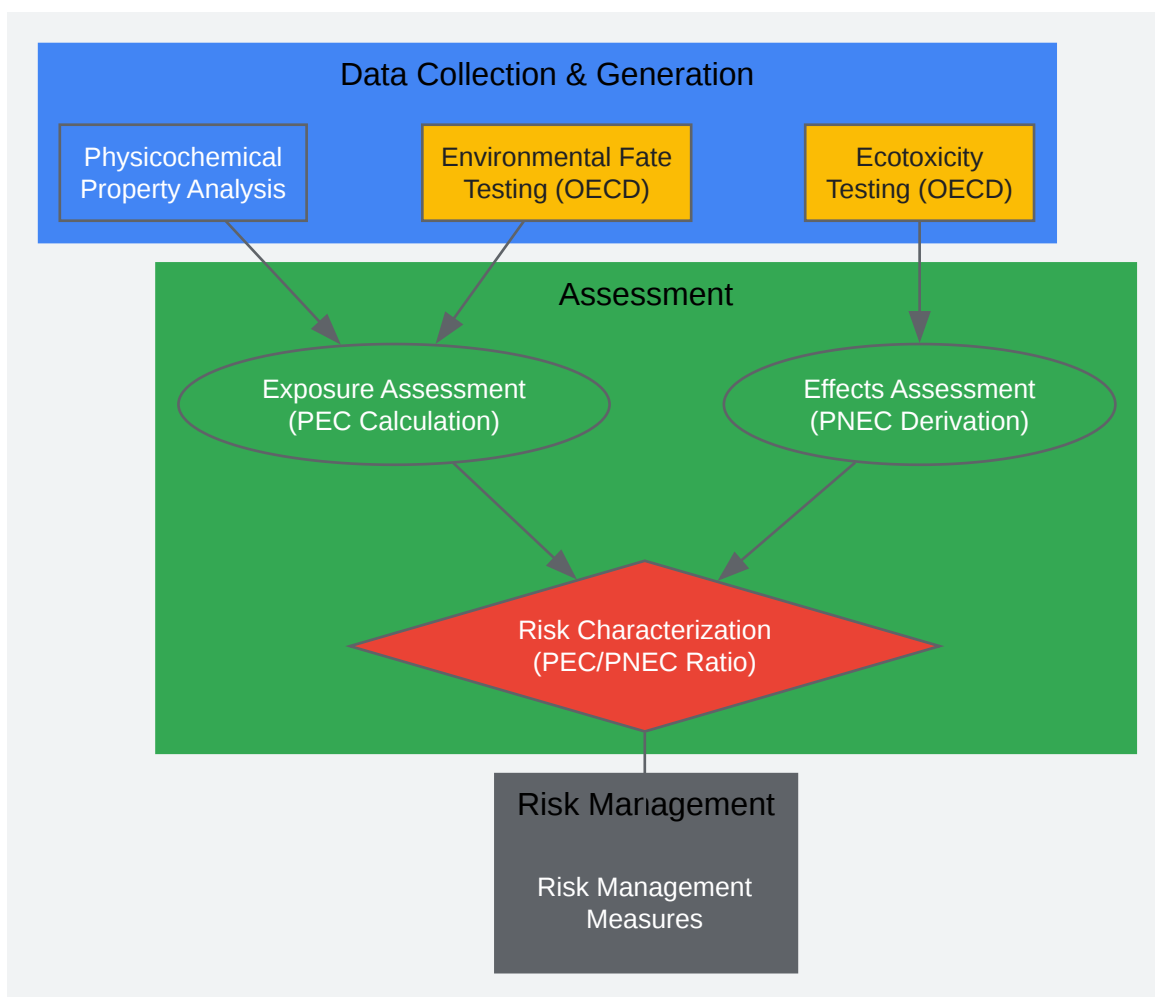


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Caption: Predicted environmental fate of **Pigment Red 21**.

Environmental Risk Assessment Workflow

This diagram outlines a hypothetical workflow for conducting an environmental risk assessment for **Pigment Red 21**, highlighting the necessary steps to fill the current data gaps.



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Caption: Workflow for Environmental Risk Assessment.

Conclusion

While **Pigment Red 21** possesses desirable properties for various industrial applications, there is a significant lack of empirical data regarding its environmental fate and ecotoxicity. Based on its very low water solubility and the general behavior of insoluble monoazo pigments, it is predicted to be of low mobility and to have a low potential for bioaccumulation. It is expected to persist in soil and sediment with very slow to negligible biodegradation. The primary environmental concern associated with azo dyes, the formation of potentially harmful aromatic amines, is likely to be a very slow process for **Pigment Red 21** due to its insolubility.

To conduct a thorough environmental risk assessment, further research and experimental testing according to standardized guidelines are imperative. This would provide the necessary

quantitative data to move beyond qualitative predictions and ensure the environmentally sound management of this pigment.

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References

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